

Best practices for avoiding subcutaneous injection of Candidin

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Compound of Interest

Compound Name: *Candidin*

Cat. No.: *B174359*

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Technical Support Center: Candidin Administration

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **Candidin®**. The information is presented in a question-and-answer format to directly address specific issues that may be encountered during experimental procedures, with a focus on best practices to avoid accidental subcutaneous injection.

Frequently Asked Questions (FAQs)

Q1: What is the intended administration route for **Candidin®**?

Candidin® is intended for intradermal injection only.^{[1][2][3][4]} It should be administered as superficially as possible into the dermal layer of the skin.^{[2][4][5]}

Q2: Why is it critical to avoid subcutaneous injection of **Candidin®**?

Accidental subcutaneous injection can lead to unreliable test results as the antigen is not delivered to the intended immunological environment of the dermis.^{[2][4][6]} Furthermore, it may increase the risk of systemic reactions, including anaphylaxis, as absorption into the vascular-rich subcutaneous tissue can be more rapid.^{[2][7]}

Q3: What are the visual signs of a correct intradermal injection?

A correct intradermal injection of **Candidin®** will produce a distinct, sharply defined bleb (a small blister-like elevation) at the injection site.^{[2][4]} The absence of a prominent bleb may indicate that the injection was administered too deeply, potentially into the subcutaneous tissue.

Q4: What are the potential consequences of an accidental subcutaneous injection?

The primary consequence is the potential for an unreliable or false-negative reaction, as the delayed-type hypersensitivity (DTH) response is initiated in the dermis.^{[2][4]} Additionally, improper administration may lead to local adverse reactions such as itching, swelling, pain, and blistering, and in rare cases, systemic reactions.^{[1][6]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
No distinct bleb formation upon injection.	The needle was inserted too deeply, likely into the subcutaneous tissue.	Discard the syringe and needle. Repeat the injection at a new site with a new sterile syringe and needle, ensuring a shallow injection angle (5-15 degrees) to the skin surface. [8] [9]
An unreliable or weaker-than-expected reaction is observed.	The injection may have been administered subcutaneously.	Review the injection technique to ensure it is strictly intradermal. An unreliable reaction may result if the product is injected subcutaneously. [2] [4] [6] Consider re-testing if clinically indicated, ensuring proper technique.
Excessive bleeding or bruising at the injection site.	The needle may have entered a blood vessel.	Care should be taken to avoid injection into a blood vessel. [2] [5] Apply gentle pressure to the site. While some minor bruising can occur from the trauma of the injection, excessive bleeding is not typical for a proper intradermal injection.
Rapid onset of systemic symptoms (e.g., itching, hives, difficulty breathing) post-injection.	This could indicate an immediate hypersensitivity reaction or that the antigen was injected intravenously.	Systemic reactions can occur with skin test antigens and may be life-threatening. [1] [2] Emergency measures and trained personnel should be immediately available. Patients should be observed for at least 20 minutes following administration. [1] [2]

Experimental Protocols

Protocol: Intradermal Administration of **Candidin®** (Mantoux Method)

This protocol outlines the standardized procedure for the intradermal injection of **Candidin®**.

Materials:

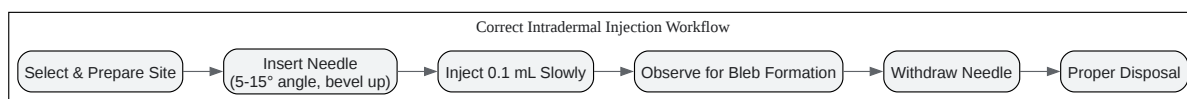
- Candin® (Candida albicans Skin Test Antigen)
- Tuberculin syringe (1 mL) with a 26 or 27-gauge, 1/4 to 1/2 inch needle[9]
- 70% alcohol swabs[4]
- Sterile gauze
- Sharps disposal container

Procedure:

- Site Selection: Select a site on the volar (inner) surface of the forearm or the outer aspect of the upper arm that is free of lesions, hair, and visible veins.[1][4]
- Skin Preparation: Cleanse the selected injection site with a 70% alcohol swab and allow it to air dry completely.[4]
- Syringe Preparation: Aseptically withdraw 0.1 mL of **Candidin®** into the tuberculin syringe.
- Injection Technique:
 - Hold the syringe with the needle bevel facing upwards.
 - With your non-dominant hand, stretch the skin taut at the injection site.
 - Insert the needle at a shallow angle, approximately 5 to 15 degrees to the skin surface.[8]
 - Advance the needle tip about 1/8 inch, so that the entire bevel is just under the epidermis.
 - Slowly inject the 0.1 mL of **Candidin®**.

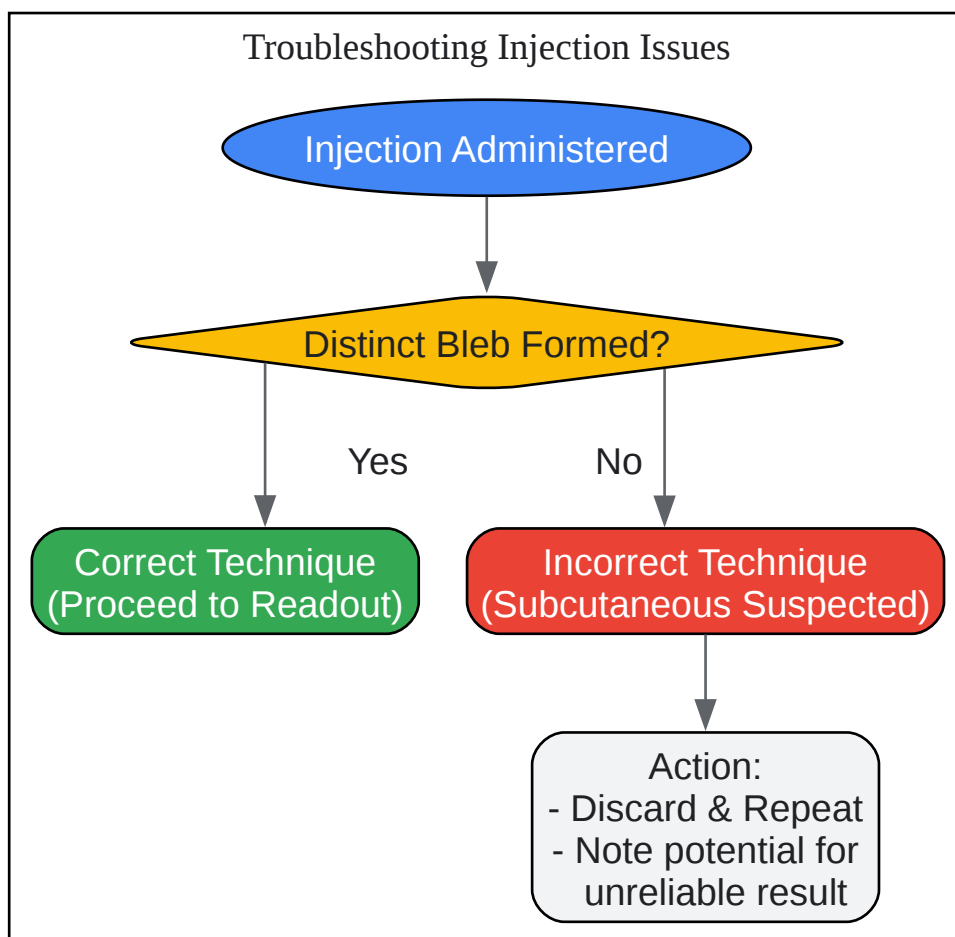
- A distinct, pale wheal or bleb, approximately 6 to 10 mm in diameter, should form at the injection site.
- Post-Injection:
 - Withdraw the needle at the same angle it was inserted.
 - Do not massage the injection site.^[9]
 - Dispose of the syringe and needle in a sharps container.
- Reading the Reaction: The skin test should be read 48 to 72 hours after administration by a trained professional.^{[1][5]} A positive reaction is defined as an area of induration (firm swelling) of 5 mm or more in diameter.^{[1][2]}

Visual Guides



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Caption: Workflow for correct intradermal injection.



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Caption: Logic for troubleshooting injection outcomes.

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